

Thermochemical data for 2-Chloro-4-(cyclopentylmethoxy)pyridine

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Compound of Interest

Compound Name: 2-Chloro-4-(cyclopentylmethoxy)pyridine

CAS No.: 1543121-89-6

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An In-depth Technical Guide to the Thermochemical Landscape of 2-Chloro-4-(cyclopentylmethoxy)pyridine

Abstract

This technical guide provides a comprehensive framework for the determination and interpretation of the key thermochemical data for **2-Chloro-4-(cyclopentylmethoxy)pyridine**, a novel heterocyclic compound with potential applications in pharmaceutical and materials science. Recognizing the current absence of published experimental data for this specific molecule, this document serves as a procedural and theoretical whitepaper. It is designed for researchers, chemists, and drug development professionals, detailing the essential experimental and computational methodologies for establishing its thermodynamic profile. The core focus is on elucidating the pathways to determine the standard enthalpy of formation ($\Delta_f H^\circ$), standard molar entropy (S°), heat capacity (C_p), and the standard Gibbs free energy of formation ($\Delta_f G^\circ$). By grounding these protocols in established principles of thermodynamics and physical chemistry, this guide provides a robust roadmap for characterizing this and similar

novel chemical entities, ensuring scientific integrity and enabling informed decision-making in process development, safety assessment, and molecular modeling.

Introduction: The "Why" Behind the Data

In the landscape of drug discovery and development, the pyridine scaffold is a cornerstone, prized for its versatile chemical reactivity and its presence in numerous approved therapeutic agents. The molecule **2-Chloro-4-(cyclopentylmethoxy)pyridine** represents a specific functionalization of this core, introducing a chlorosubstituent and a cyclopentylmethoxy group that can significantly influence its physicochemical and biological properties.

Before any molecule can progress from a laboratory curiosity to a viable product, a thorough understanding of its fundamental energetic properties is paramount. Thermochemical data is not merely academic; it is the bedrock of safe, efficient, and scalable chemical processes.

- **Standard Enthalpy of Formation ($\Delta_f H^\circ$):** This value quantifies the energy change when a compound is formed from its constituent elements in their standard states. It is a critical parameter for calculating reaction enthalpies, predicting thermal stability, and assessing potential thermal hazards in chemical manufacturing.
- **Gibbs Free Energy of Formation ($\Delta_f G^\circ$):** As the ultimate arbiter of chemical spontaneity, $\Delta_f G^\circ$ dictates the position of chemical equilibrium for any reaction involving the compound.^{[1][2]} It is indispensable for predicting reaction feasibility, yield, and the stability of the compound under various conditions.
- **Standard Molar Entropy (S°) and Heat Capacity (C_p):** These parameters describe how the energy of a system is distributed among its available quantum states and how its temperature changes with energy input, respectively. They are essential for understanding the temperature dependence of chemical reactions and phase transitions.

This guide will now proceed to delineate the multi-pronged approach—blending rigorous experimental techniques with powerful computational predictions—required to construct the complete thermochemical profile of **2-Chloro-4-(cyclopentylmethoxy)pyridine**.

Foundational Physicochemical & Structural Data

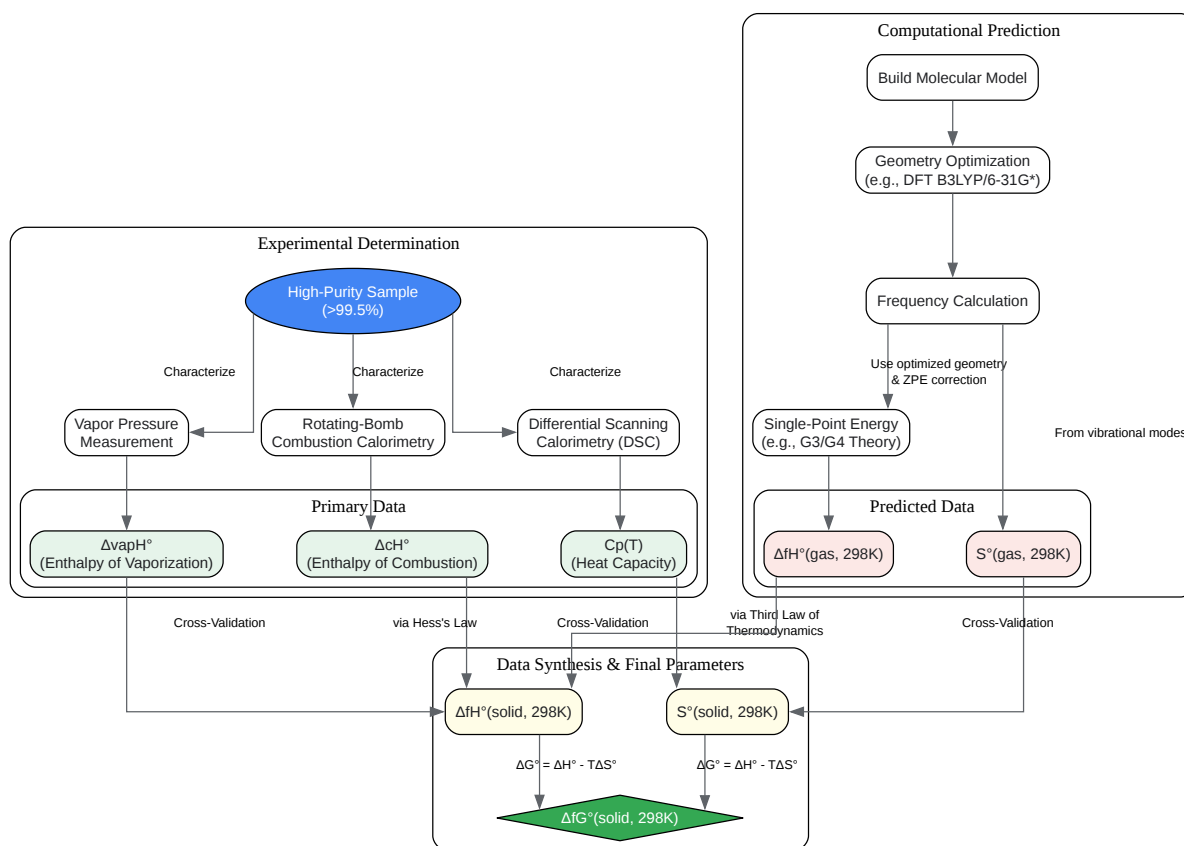
While extensive thermochemical data is not available, the basic molecular properties can be established, which are prerequisites for both experimental and computational analyses.

Property	Value / Representation	Source
Molecular Formula	C ₁₁ H ₁₄ ClNO	Calculated
Molecular Weight	211.69 g/mol	Calculated
CAS Number	Not Assigned	N/A
2D Structure	(See Figure 1)	N/A

- Figure 1: 2D Structure of **2-Chloro-4-(cyclopentylmethoxy)pyridine**

The Overall Workflow: A Dual-Pronged Approach

The determination of a complete and reliable thermochemical dataset necessitates a synergistic approach, leveraging both experimental measurements and computational modeling. Experimental data provides the "ground truth," while computational methods offer predictive power and insights into properties that are difficult to measure directly.



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Figure 2: Integrated workflow for thermochemical characterization.

Experimental Determination Protocols

For a novel compound like **2-Chloro-4-(cyclopentylmethoxy)pyridine**, direct measurement is the gold standard. All experimental work must begin with a sample of the highest possible purity (>99.5%), confirmed by techniques such as NMR, HPLC, and elemental analysis.

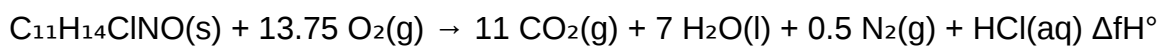
Enthalpy of Formation via Combustion Calorimetry

The standard enthalpy of formation ($\Delta_f H^\circ$) of an organic compound is most accurately determined by measuring its standard enthalpy of combustion ($\Delta_c H^\circ$) and then applying Hess's Law. For a chloro- and nitrogen-containing compound, a specialized rotating-bomb calorimeter is required to ensure complete combustion and to facilitate the analysis of the final products (CO_2 , H_2O , N_2 , and aqueous HCl).^[3]

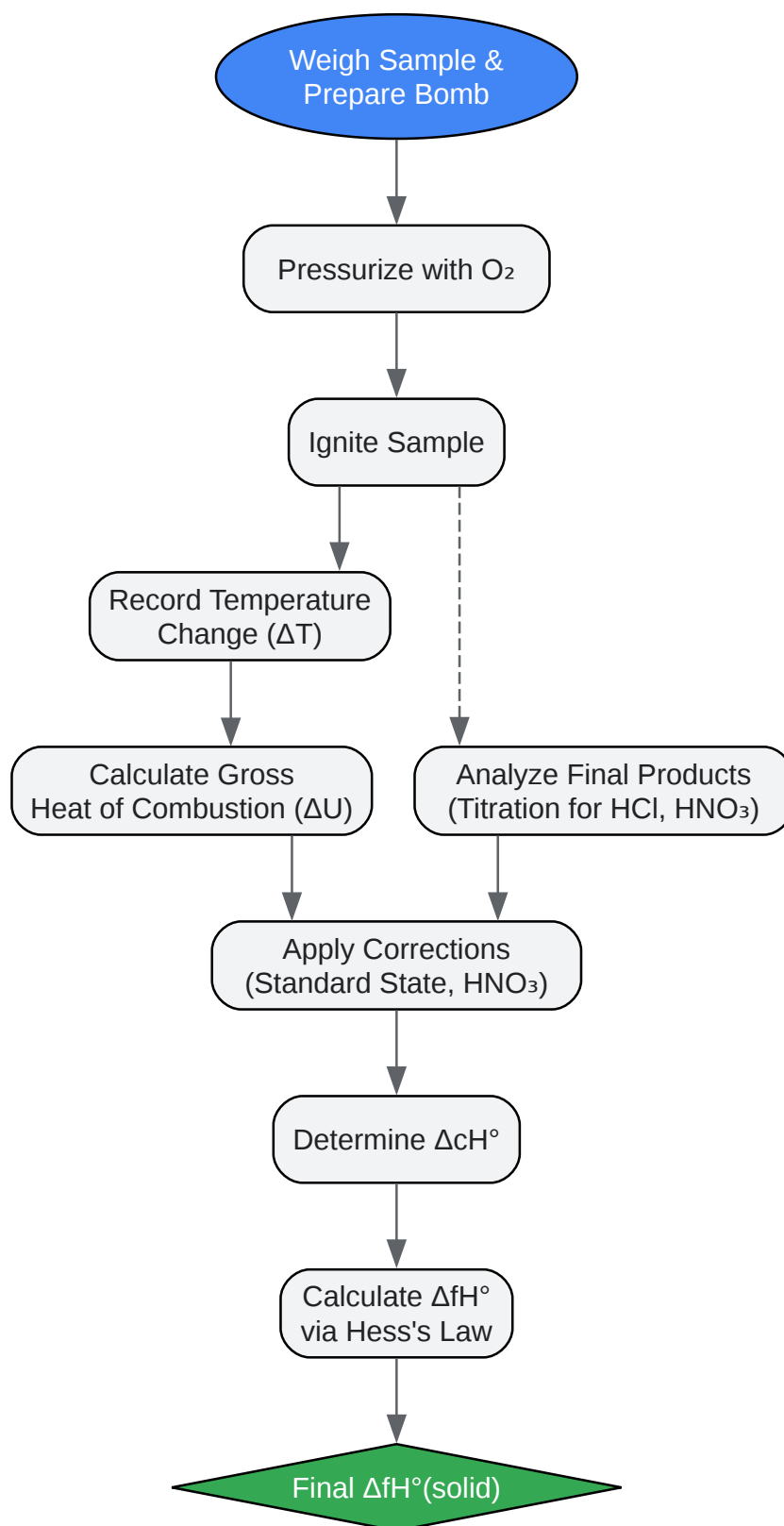
Experimental Protocol:

- **Calibration:** The energy equivalent of the calorimeter system (C_{cal}) is determined by combusting a certified standard reference material, typically benzoic acid.
- **Sample Preparation:** A precisely weighed pellet (approx. 0.8–1.0 g) of **2-Chloro-4-(cyclopentylmethoxy)pyridine** is placed in a silica crucible. A small amount of water (typically 10 mL) is added to the bomb to ensure all chlorine is converted to aqueous HCl .
- **Combustion:** The sealed bomb is pressurized with pure oxygen (approx. 30 atm) and placed in the calorimeter. The sample is ignited, and the temperature change (ΔT) of the surrounding water bath is recorded with high precision. The bomb is rotated during and after combustion to ensure a homogeneous final solution.
- **Product Analysis:** The final bomb solution is analyzed by titration to quantify the amount of hydrochloric acid and nitric acid formed. The gaseous products are analyzed to check for incomplete combustion (e.g., carbon monoxide).
- **Calculation:** The gross heat of combustion (ΔU) is calculated. Corrections are made for the heat of formation of nitric acid and for standard state conditions to yield the standard enthalpy of combustion ($\Delta_c H^\circ$).

- Hess's Law Application: The standard enthalpy of formation is calculated using the balanced combustion reaction and the known standard enthalpies of formation of the products:



$$(\text{C}_{11}\text{H}_{14}\text{ClNO}) = [11 \times \Delta \text{fH}^\circ(\text{CO}_2) + 7 \times \Delta \text{fH}^\circ(\text{H}_2\text{O}) + \Delta \text{fH}^\circ(\text{HCl})] - \Delta \text{cH}^\circ$$



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Figure 3: Workflow for determining enthalpy of formation.

Heat Capacity (C_p) via Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature.^[4] This directly provides the heat capacity, a crucial parameter for understanding how the substance stores thermal energy.

Experimental Protocol:

- A small, accurately weighed sample is hermetically sealed in an aluminum pan.
- The sample and an empty reference pan are placed in the DSC cell.
- The cell is heated at a controlled linear rate (e.g., 10 °C/min) over the desired temperature range.
- The differential heat flow between the sample and reference is measured.
- The measurement is repeated with a sapphire standard of known heat capacity to calibrate the instrument.
- The heat capacity of the sample is calculated by comparing its heat flow signal to that of the sapphire standard.

Computational Prediction Protocols

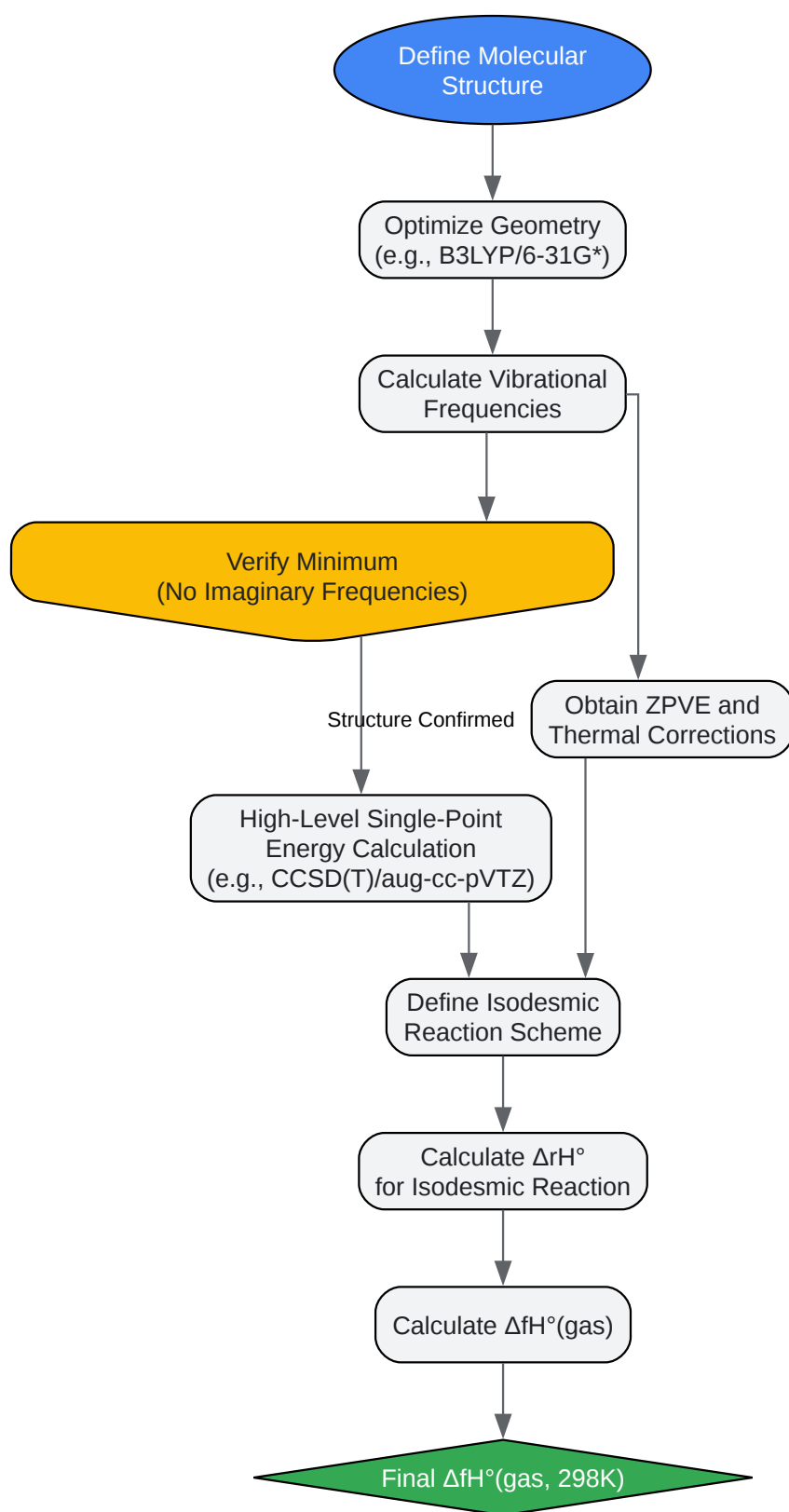
Computational chemistry provides a powerful, complementary route to thermochemical data, especially for novel molecules or reactive intermediates. High-accuracy composite methods can predict gas-phase enthalpies of formation often within "chemical accuracy" (± 1 kcal/mol).

Gas-Phase Enthalpy of Formation

The most reliable computational methods, such as Gaussian-n (G3, G4) or Weizmann-n (Wn) theories, use a multi-step approach to approximate a very high level of theory.

Computational Workflow:

- **Geometry Optimization:** The 3D structure of the molecule is optimized at a computationally efficient level of theory, such as DFT with the B3LYP functional and a 6-31G(d) basis set, to find its lowest energy conformation.
- **Vibrational Frequency Calculation:** This is performed at the same level of theory to confirm the optimized structure is a true minimum (no imaginary frequencies) and to obtain the zero-point vibrational energy (ZPVE) and thermal corrections to enthalpy.
- **High-Level Single-Point Energy:** A series of high-level ab initio calculations (e.g., CCSD(T)) with large basis sets are performed on the optimized geometry. These results are extrapolated to estimate the energy at the complete basis set limit.
- **Atomization or Isodesmic Reaction Scheme:**
 - **Atomization:** The computed enthalpy of atomization is combined with the well-known experimental enthalpies of formation of the constituent atoms to yield the molecule's $\Delta_f H^\circ$ (gas, 298K).
 - **Isodesmic Reaction:** A more robust method involves constructing a balanced hypothetical reaction where the types of chemical bonds are conserved on both the reactant and product sides. By calculating the $\Delta_r H^\circ$ for this reaction and using known experimental $\Delta_f H^\circ$ values for the other species in the reaction, the $\Delta_f H^\circ$ of the target molecule can be determined with greater accuracy due to the cancellation of systematic errors. For 2-chloropyridine, a related compound, this approach has been used to determine its enthalpy of formation.^[5]



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Figure 4: Workflow for computational prediction of enthalpy.

Synthesizing the Final Data: From Parts to the Whole

The final, most critical thermochemical parameter is the standard Gibbs free energy of formation ($\Delta_f G^\circ$), which is not measured directly but calculated from the experimentally determined enthalpy and entropy.

Calculation of $\Delta_f G^\circ$:

The Gibbs-Helmholtz equation is the cornerstone of this calculation:[\[1\]](#)

$$\Delta G^\circ = \Delta H^\circ - T\Delta S^\circ$$

Where:

- ΔH° is the standard enthalpy of formation ($\Delta_f H^\circ$), determined via combustion calorimetry.
- T is the standard temperature (298.15 K).
- S° is the standard molar entropy. This value is obtained by integrating the heat capacity data (C_p/T) from 0 K to 298.15 K, a process known as the Third Law Method. The DSC measurements provide the bulk of the data for this integration.

By combining the results from calorimetry, a complete and thermodynamically consistent dataset for **2-Chloro-4-(cyclopentylmethoxy)pyridine** can be established.

Conclusion and Future Outlook

This guide has outlined a rigorous, dual-pathway approach for the comprehensive thermochemical characterization of **2-Chloro-4-(cyclopentylmethoxy)pyridine**. While direct experimental data is currently unavailable, the protocols detailed herein—from rotating-bomb calorimetry and differential scanning calorimetry to high-level ab initio computations—provide a clear and scientifically sound roadmap for its determination.

Establishing this foundational dataset is a critical step. It will empower process chemists to design safe and efficient synthetic routes, enable chemical engineers to model large-scale production, and provide computational chemists and drug designers with accurate parameters

for molecular modeling and simulation. The execution of these methodologies will replace estimation with certainty, paving the way for the successful development of this promising molecule.

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